

An In-depth Technical Guide to the Synthesis of Ethoxydiisobutylaluminium

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Compound of Interest

Compound Name: Ethoxydiisobutylaluminium

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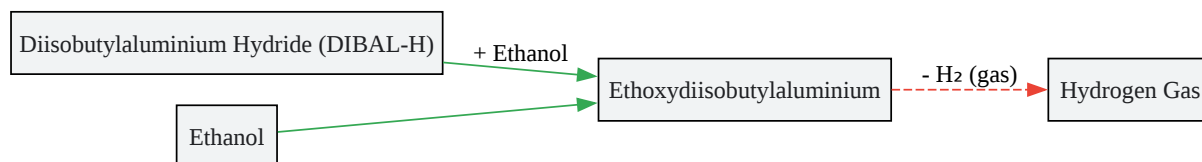
This technical guide provides a comprehensive overview of the synthesis of **ethoxydiisobutylaluminium**, a valuable organoaluminium reagent. The document details the core chemical principles, experimental protocols, and quantitative data pertinent to its preparation, tailored for an audience in research and development.

Introduction

Ethoxydiisobutylaluminium, with the chemical formula $(\text{CH}_3\text{CH}_2\text{O})\text{Al}(\text{CH}_2\text{CH}(\text{CH}_3)_2)_2$, is an organoaluminium compound that serves as a versatile reagent in organic synthesis. Its utility stems from the combined properties of the Lewis acidic aluminum center and the nucleophilic ethoxy group. This guide focuses on the most direct and common method for its synthesis: the reaction of diisobutylaluminium hydride (DIBAL-H) with ethanol.

Synthesis Pathway

The synthesis of **ethoxydiisobutylaluminium** is achieved through the straightforward reaction of diisobutylaluminium hydride with ethanol. This reaction is an acid-base reaction where the acidic proton of the alcohol reacts with the hydride, which acts as a base, to liberate hydrogen gas and form the aluminum alkoxide.



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Caption: Synthesis of **Ethoxydiisobutylaluminium** from DIBAL-H and Ethanol.

Experimental Protocol

The following is a generalized experimental protocol for the synthesis of **ethoxydiisobutylaluminium**. It is crucial to perform this reaction under an inert atmosphere (e.g., argon or nitrogen) due to the pyrophoric nature of diisobutylaluminium hydride and the moisture sensitivity of the product.

Materials:

- Diisobutylaluminium hydride (DIBAL-H) solution (e.g., 1.0 M in hexanes)
- Anhydrous ethanol
- Anhydrous inert solvent (e.g., hexanes, toluene, or dichloromethane)
- Schlenk line or glovebox for inert atmosphere operations
- Dry glassware (Schlenk flask, dropping funnel, etc.)

Procedure:

- Preparation: Under an inert atmosphere, a Schlenk flask equipped with a magnetic stir bar is charged with a solution of diisobutylaluminium hydride in an anhydrous solvent.
- Cooling: The flask is cooled to -78 °C using a dry ice/acetone bath. This low temperature is crucial to control the exothermicity of the reaction.

- **Addition of Ethanol:** A solution of anhydrous ethanol in the same anhydrous solvent is added dropwise to the DIBAL-H solution via a dropping funnel over a period of 30-60 minutes. The molar ratio of DIBAL-H to ethanol should be 1:1.
- **Reaction:** The reaction mixture is stirred at -78 °C for 1-2 hours after the addition is complete. The evolution of hydrogen gas should be observed.
- **Warming:** The reaction mixture is allowed to slowly warm to room temperature.
- **Solvent Removal:** The solvent is removed under reduced pressure to yield **ethoxydiisobutylaluminium** as a colorless liquid or waxy solid.

Work-up and Purification:

For many applications, the product can be used in situ without isolation. If isolation is required, careful removal of the solvent under vacuum is typically sufficient. Further purification can be achieved by vacuum distillation, although this is often not necessary.

Quantitative Data

The following table summarizes the key quantitative data associated with the synthesis and the product.

Parameter	Value
Reactants	
Diisobutylaluminium Hydride (DIBAL-H)	Molar Mass: 142.22 g/mol
Ethanol	Molar Mass: 46.07 g/mol
Product	
Ethoxydiisobutylaluminium	Molar Mass: 186.29 g/mol
Reaction Conditions	
Stoichiometry (DIBAL-H:Ethanol)	1:1
Temperature	-78 °C to room temperature
Solvent	Hexanes, Toluene, Dichloromethane
Yield	
Theoretical Yield	Typically high (>95%)

Characterization Data

Characterization of the synthesized **ethoxydiisobutylaluminium** is essential to confirm its identity and purity. The following are expected spectroscopic data.

5.1. ¹H NMR Spectroscopy

The proton NMR spectrum of **ethoxydiisobutylaluminium** would be expected to show characteristic signals for the isobutyl and ethoxy groups.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~3.8-4.0	Quartet	2H	-O-CH ₂ -CH ₃
~1.8-2.0	Multiplet	2H	-Al-CH ₂ -CH(CH ₃) ₂
~1.1-1.3	Triplet	3H	-O-CH ₂ -CH ₃
~0.8-1.0	Doublet	12H	-Al-CH ₂ -CH(CH ₃) ₂
~0.4-0.6	Doublet	4H	-Al-CH ₂ -CH(CH ₃) ₂

Note: Chemical shifts are approximate and can vary depending on the solvent and concentration.

5.2. Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in the molecule.

Wavenumber (cm ⁻¹)	Intensity	Assignment
2950-2850	Strong	C-H stretching (isobutyl and ethoxy)
1465-1365	Medium	C-H bending (isobutyl and ethoxy)
1100-1000	Strong	C-O stretching (ethoxy)
700-600	Strong	Al-C stretching

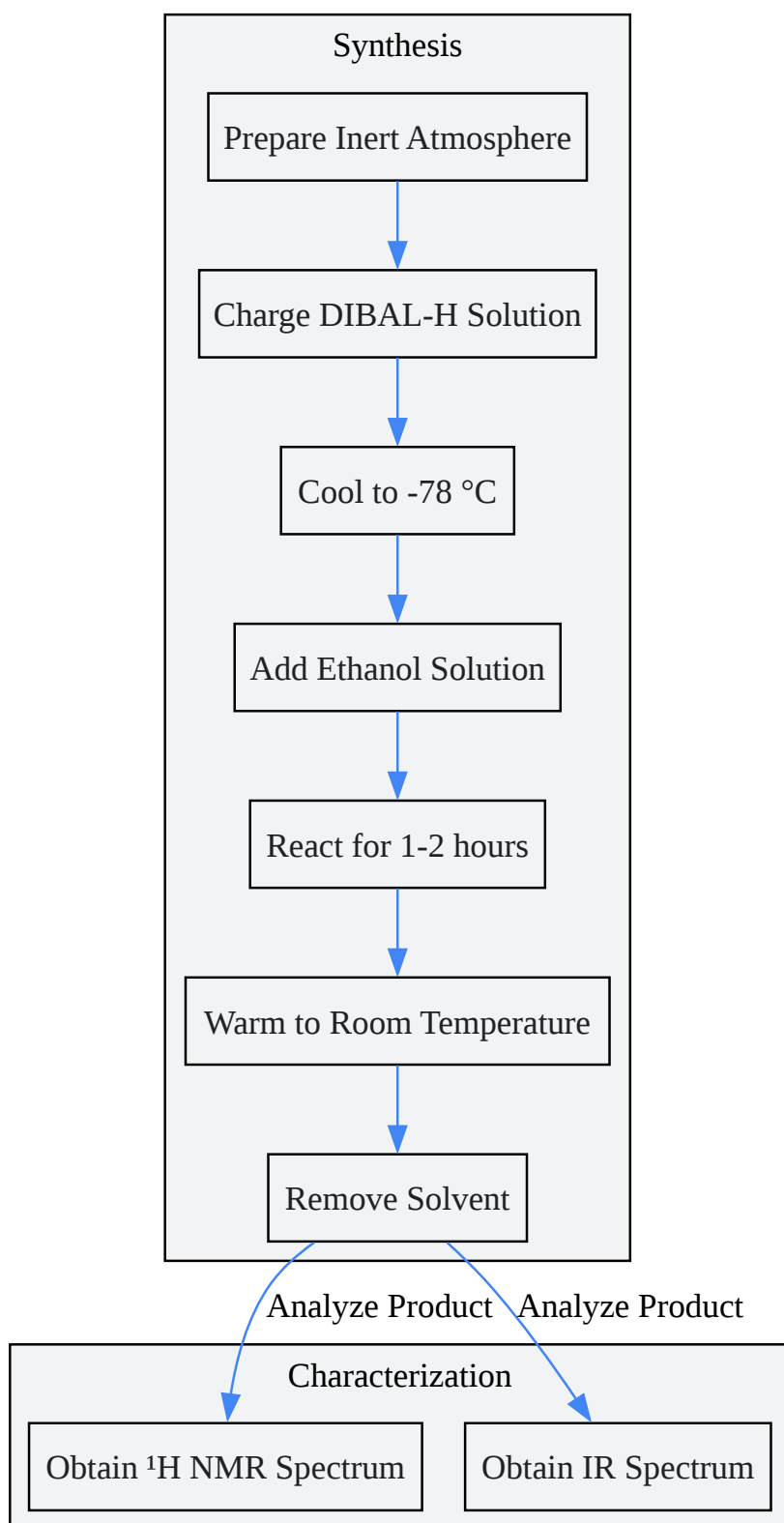
Safety Considerations

- **Pyrophoric Nature:** Diisobutylaluminium hydride is pyrophoric and will ignite on contact with air. All manipulations must be carried out under a strict inert atmosphere.
- **Reactivity with Water:** DIBAL-H and **ethoxydiisobutylaluminium** react violently with water and other protic solvents.

- **Corrosive:** Organoaluminium compounds can cause severe burns upon contact with skin and eyes. Appropriate personal protective equipment (PPE), including flame-retardant lab coats, safety glasses, and gloves, must be worn.
- **Gas Evolution:** The reaction produces hydrogen gas, which is highly flammable. The reaction should be conducted in a well-ventilated fume hood.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates the logical workflow for the synthesis and subsequent characterization of **ethoxydiisobutylaluminium**.



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Caption: Workflow for the Synthesis and Characterization of **Ethoxydiisobutylaluminum**.

This guide provides a foundational understanding for the synthesis of **ethoxydiisobutylaluminium**. Researchers should always consult relevant safety data sheets (SDS) and perform a thorough risk assessment before undertaking any experimental work.

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